

2-(Chloromethoxy)-1,4-difluorobenzene safety data sheet

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Compound of Interest

Compound Name: 2-(Chloromethoxy)-1,4-difluorobenzene

Cat. No.: B13204985

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Technical Safety Guide: **2-(Chloromethoxy)-1,4-difluorobenzene**

Part 1: Executive Summary & Scope

Compound: **2-(Chloromethoxy)-1,4-difluorobenzene** Class:

-Haloether / Fluorinated Aryl Ether Primary Hazard: Potential Carcinogen (Alkylating Agent) & Corrosive Application: Reagent for introducing the 2,5-difluorophenoxymethyl group; protecting group chemistry.

Operational Directive: This guide serves as an advanced supplement to a standard Safety Data Sheet (SDS). While standard SDSs for niche intermediates often list "No Data Available," this document synthesizes safety protocols based on Structural Activity Relationship (SAR) analysis of analogous

-chloroethers (e.g., Chloromethyl Methyl Ether - CMME). Treat this compound as a high-potency alkylating agent and a moisture-sensitive corrosive.

Part 2: Chemical Identity & Physicochemical Profile

Property	Description	Technical Insight
Structure		The moiety is the "warhead," conferring high electrophilicity.
Molecular Formula		MW: ~178.56 g/mol
Physical State	Colorless to pale yellow liquid	High vapor pressure expected; volatile.
Solubility	Soluble in DCM, THF, Toluene	Do NOT use alcohols or water (rapid decomposition).
Stability	Moisture Sensitive	Hydrolyzes rapidly to release HCl gas.

Part 3: Critical Hazard Assessment (The "Why")

The Alpha-Haloether Risk

Unlike benzyl chlorides (e.g., 2-(chloromethyl)-1,4-difluorobenzene), chloromethyl ethers possess an oxygen atom adjacent to the chloromethyl group. This oxygen stabilizes the carbocation intermediate via resonance, making the compound significantly more reactive towards nucleophiles (including DNA).

- **Carcinogenicity:** Structurally analogous to Chloromethyl Methyl Ether (CMME) and Bis(chloromethyl) ether (BCME), both OSHA-regulated human carcinogens.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Spontaneous formation of an oxonium ion intermediate which alkylates DNA guanine residues.
- **Acute Toxicity:** Inhalation results in the simultaneous release of Hydrochloric Acid (corrosive) and Formaldehyde (fixative/carcinogen) deep in the lung tissue upon contact with mucosal moisture.

Hydrolysis Pathway (Visualized)

The following diagram illustrates the decomposition pathway that drives the acute toxicity profile.

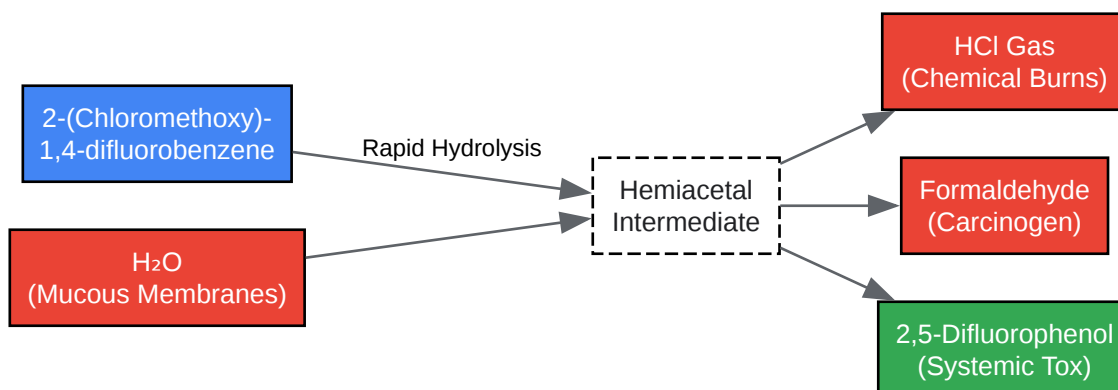


Figure 1: Hydrolysis & Toxicity Cascade

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Figure 1: Upon contact with moisture (lungs/eyes), the compound degrades into three distinct toxic agents.

Part 4: Operational Safety & Handling Protocols

Engineering Controls

- Primary: Glovebox (Inert Atmosphere). This is the only method that guarantees protection against both inhalation and moisture degradation.
- Secondary: Chemical Fume Hood.
 - Must operate at face velocity >100 fpm.
 - Sash Rule: Keep sash at the lowest possible position (use horizontal sliding panels if available).
 - Trap: Use a base trap (NaOH solution) on the vacuum line to neutralize evolved HCl if distilling or evaporating.

Personal Protective Equipment (PPE)

Standard nitrile gloves are insufficient for prolonged handling of small chlorinated ethers due to rapid permeation.

PPE Type	Specification	Rationale
Gloves (Inner)	Silver Shield / Laminate	Impermeable to small haloethers.
Gloves (Outer)	Nitrile (Disposable)	Mechanical protection for the inner glove.
Eye Protection	Chemical Goggles	Safety glasses do not seal against corrosive vapors.
Respiratory	Full-face respirator (Acid Gas + Organic Vapor)	Only required if working outside a hood/glovebox (Emergency only).

Safe Transfer Workflow

Never pour this reagent. Use positive pressure transfer techniques.

- Preparation: Dry all glassware overnight (>120°C). Purge reaction flask with
or
.
- Transfer:
 - Use a gas-tight syringe or cannula (double-tipped needle).
 - Maintain positive inert gas pressure in the source bottle.
- Quenching (The "Kill" Step):
 - Do not simply add water (violent exotherm).
 - Protocol: Dilute the reaction mixture with an inert solvent (DCM/Toluene). Slowly add a solution of 50% Aqueous Ammonium Hydroxide or Saturated Sodium Bicarbonate.

- Chemistry: The base neutralizes the HCl and accelerates the hydrolysis of the ether to the safer phenol.

Part 5: Emergency Response Scenarios

Spills (Small Scale < 10 mL)

DO NOT USE WATER. Water will generate a cloud of HCl gas.

- Evacuate: Clear the immediate area.
- Absorb: Use dry sand, vermiculite, or a commercial "Acid Neutralizing" spill kit.
- Neutralize: Once absorbed, transfer to a fume hood and slowly treat with dilute aqueous ammonia.

Exposure First Aid

- Skin:
 - Step 1: Blot excess liquid with a dry sterile pad. (Adding water immediately to pure reagent spreads the acid burn).
 - Step 2: Rinse with copious water for 15 minutes.^{[1][4][5]}
 - Step 3: Apply Calcium Gluconate gel if HF formation is suspected (though HCl is the primary byproduct here, fluorinated phenols can be insidious).
- Eyes: Irrigate immediately for 15 minutes.^{[1][4][5]} Transport to ER.

Part 6: Synthesis & Application Context

Why use this reagent? Researchers typically use **2-(chloromethoxy)-1,4-difluorobenzene** to introduce the (2,5-difluorophenoxy)methyl group. This moiety acts as a lipophilic, metabolically stable ether linkage often found in agrochemicals or late-stage drug candidates to modulate potency.

Decision Logic for Handling:

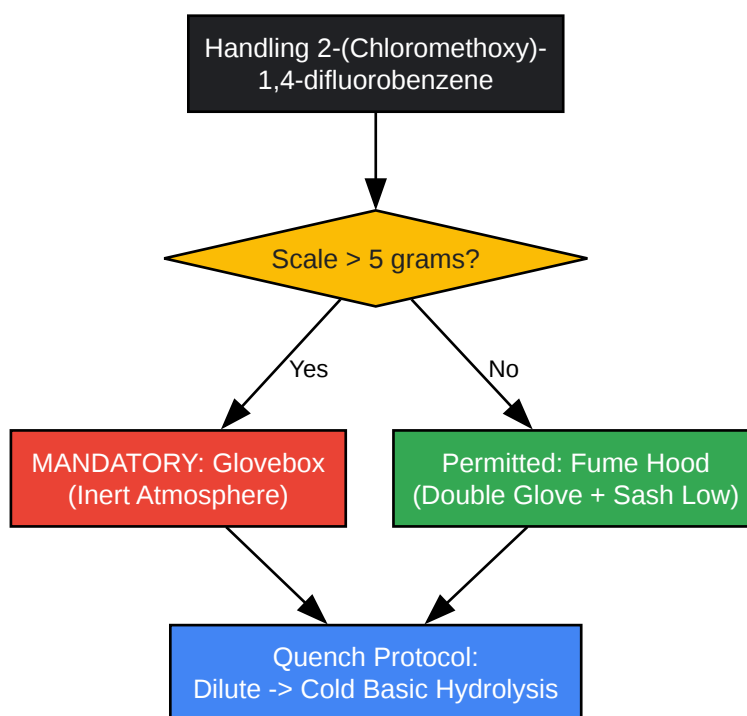


Figure 2: Safety Decision Matrix

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Figure 2: Decision matrix for selecting the appropriate containment level based on scale.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Occupational Safety and Health Standards: Methyl chloromethyl ether (1910.1006). [\[Link\]](#)
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press. (Mechanistic basis for alpha-haloether reactivity).

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Sources

- [1. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [2. nbinno.com](https://www.nbinno.com) [nbinno.com]
- [3. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [4. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [5. pim-resources.coleparmer.com](https://www.pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
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